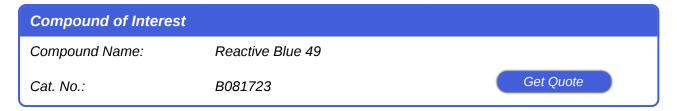


In-Depth Technical Guide to the Spectrophotometric Properties of Reactive Blue 49

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectrophotometric properties of **Reactive Blue 49**, an anthraquinone-based reactive dye. The following sections detail its core spectrophotometric characteristics, experimental protocols for its analysis, and the influence of environmental factors such as pH and solvent polarity on its absorption spectrum. This information is critical for applications in textile dyeing, analytical chemistry, and various research contexts.

Core Spectrophotometric Properties

Reactive Blue 49 exhibits a characteristic absorption spectrum in the visible region, which is attributable to its complex anthraquinone chromophore. The maximum absorption wavelength (λmax) is a key parameter for its quantification and analysis.

Table 1: General Spectrophotometric Data for Reactive Blue 49



Parameter	Value	Reference
Chemical Class	Anthraquinone Reactive Dye	
Molecular Formula	C32H23CIN7Na3O11S3	_
Molecular Weight	882.19 g/mol	_
Typical λmax (in water)	590 - 620 nm	[1]
Appearance	Blue Powder	
Solubility (in water at 20°C)	200 g/L	_

Experimental Protocols

Accurate determination of the spectrophotometric properties of **Reactive Blue 49** relies on standardized experimental procedures. Below are detailed methodologies for key analyses.

Protocol 1: Determination of Maximum Absorption Wavelength (λ max) and Molar Extinction Coefficient (ϵ)

This protocol outlines the steps to determine the λ max and the molar extinction coefficient of **Reactive Blue 49** in an aqueous solution.

Materials:

- Reactive Blue 49 dye
- Distilled or deionized water
- Volumetric flasks (100 mL, 50 mL, 25 mL)
- Pipettes (1 mL, 5 mL, 10 mL)
- UV-Vis Spectrophotometer
- Quartz or glass cuvettes (1 cm path length)

Procedure:



- Preparation of a Stock Solution (e.g., 100 mg/L):
 - Accurately weigh 10.0 mg of Reactive Blue 49 powder.
 - Dissolve the dye in a small amount of distilled water in a 100 mL volumetric flask.
 - Bring the solution to the mark with distilled water and mix thoroughly.
- Preparation of Standard Solutions:
 - Perform serial dilutions of the stock solution to prepare a series of standard solutions with concentrations ranging from approximately 1 mg/L to 15 mg/L. For example, prepare 5, 7.5, 10, 12.5, and 15 mg/L solutions.
- Determination of λmax:
 - Use the spectrophotometer to scan the absorbance of one of the standard solutions (e.g., 10 mg/L) across the visible spectrum (typically 400-800 nm).
 - The wavelength at which the highest absorbance is recorded is the λ max.
- Measurement of Absorbance:
 - Set the spectrophotometer to the determined λmax.
 - Use distilled water as a blank to zero the instrument.
 - Measure the absorbance of each standard solution.
- Calculation of Molar Extinction Coefficient (ε):
 - Plot a calibration curve of absorbance versus molar concentration (M).
 - According to the Beer-Lambert law (A = ϵ bc), the slope of the linear regression of this plot will be the molar extinction coefficient (ϵ) since the path length (b) is 1 cm.

Protocol 2: Investigation of the Effect of pH on the Absorption Spectrum



This protocol describes how to assess the influence of pH on the λ max and absorbance of **Reactive Blue 49**.

Materials:

- Reactive Blue 49 stock solution (prepared as in Protocol 1)
- Buffer solutions of various pH values (e.g., pH 3, 5, 7, 9, 11)
- 0.1 M HCl and 0.1 M NaOH for pH adjustment
- pH meter
- UV-Vis Spectrophotometer

Procedure:

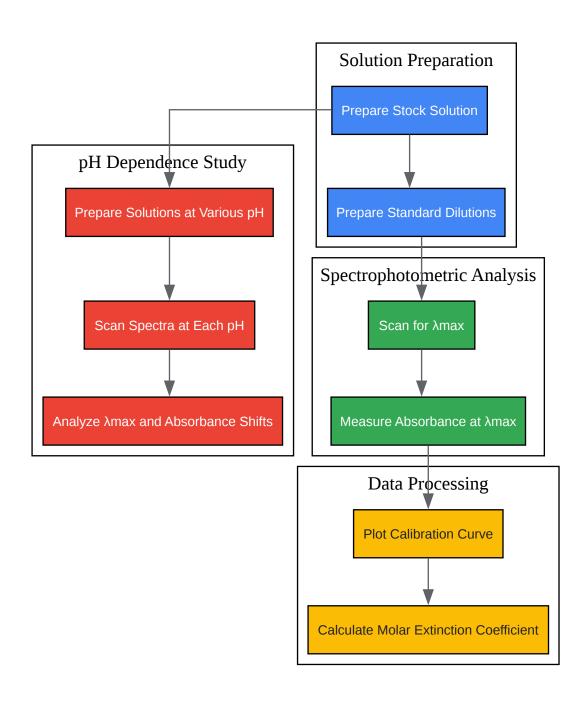
- Preparation of Dye Solutions at Different pH:
 - For each desired pH level, pipette a fixed volume of the Reactive Blue 49 stock solution into a volumetric flask.
 - Add the corresponding buffer solution to dilute the dye to a constant final concentration.
 Alternatively, adjust the pH of the dye solutions using 0.1 M HCl or 0.1 M NaOH,
 monitoring with a pH meter.
- Spectrophotometric Measurement:
 - For each pH-adjusted solution, scan the absorbance across the visible spectrum to determine the λmax.
 - \circ Measure the absorbance at the λ max for each solution.
- Data Analysis:
 - Create a table summarizing the λmax and absorbance values at each pH.



 Plot λmax versus pH and absorbance versus pH to visualize the relationship. It has been noted that for anionic dyes like **Reactive Blue 49**, adsorption is generally more effective in acidic solutions.[1]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectrophotometric analysis of **Reactive Blue 49**.





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Caption: Workflow for Spectrophotometric Analysis of Reactive Blue 49.

Influence of Solvents (Solvatochromism)

The absorption spectrum of **Reactive Blue 49** can be influenced by the polarity of the solvent, a phenomenon known as solvatochromism. While specific data for **Reactive Blue 49** in various organic solvents is not readily available in the literature, anthraquinone dyes, in general, can exhibit shifts in their λ max depending on the solvent environment. For instance, a shift to a longer wavelength (bathochromic or red shift) is often observed in more polar solvents.

Table 2: Expected Solvatochromic Effects on Anthraquinone Dyes

Solvent Property	Expected Shift in λmax	Rationale
Increasing Polarity	Bathochromic (Red Shift)	Stabilization of the excited state relative to the ground state.
Hydrogen Bonding Capability	Can cause either bathochromic or hypsochromic shifts	Specific interactions with the dye's functional groups.

A detailed experimental protocol to investigate these effects would be similar to Protocol 2, substituting the buffer solutions with a range of solvents of varying polarities (e.g., hexane, toluene, acetone, ethanol, methanol).

This guide provides a foundational understanding of the spectrophotometric properties of **Reactive Blue 49**. For specific research applications, it is recommended to perform the detailed experimental protocols to obtain precise data under the conditions of interest.

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References

- 1. C.I. Reactive Blue 49 | 72927-99-2 | Benchchem [benchchem.com]
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